

An In-depth Technical Guide to the Hazards and Safety of Barium Azide

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Compound of Interest

Compound Name: Barium azide

Cat. No.: B098342

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards, safety protocols, and essential data related to **barium azide**. **Barium azide** is a highly energetic and toxic compound requiring strict adherence to safety procedures in a laboratory or industrial setting. This document is intended for professionals who may encounter this substance in their research and development activities.

Chemical and Physical Properties

Barium azide is a white crystalline solid that is soluble in water.^{[1][2]} It is a primary explosive, meaning it is highly sensitive to initiation by shock, heat, or friction, particularly when dry.^{[3][4]} To reduce its sensitivity, it is often handled and shipped as a slurry with at least 50% water.^{[1][5]}

Property	Value
Chemical Formula	Ba(N ₃) ₂
Molar Mass	221.37 g/mol [6]
Appearance	White crystalline solid[1][6]
Density	2.936 g/cm ³ [6]
Melting Point	126 °C (decomposes)[6]
Decomposition Temperature	Starts to decompose at 120-160 °C, with rapid decomposition or explosion at higher temperatures (225 °C)[3][6]
Solubility in Water	15.36 g/100 mL at 20 °C[6]
Solubility in Ethanol	0.017 g/100 mL at 16 °C[6]
InChI Key	UUXFWHMUNNXFHD-UHFFFAOYSA-N[1]
CAS Number	18810-58-7[1]

Hazards and GHS Classification

Barium azide is classified as a hazardous substance due to its explosive properties and toxicity.[3][6] The primary hazards are the risk of explosion, acute toxicity if ingested or inhaled, and irritation to the skin and eyes.[1][3]

GHS Classification

Hazard Class	Category
Explosives	Division 1.1A[7]
Acute Toxicity, Oral	Category 3
Acute Toxicity, Inhalation	Category 3
Acute Toxicity, Dermal	Category 3
Skin Corrosion/Irritation	Category 2
Eye Damage/Irritation	Category 2A
Specific target organ toxicity — single exposure	Category 3 (respiratory tract irritation)

Note: This classification is based on the general hazards of azides and soluble barium compounds.

Toxicological Data

Barium azide is highly toxic.[1] The toxicity is attributed to both the barium ion, which acts as a muscle poison, and the azide ion, which is a potent metabolic inhibitor.[1] While specific LD50 and LC50 data for **barium azide** are not readily available, data for the closely related and well-studied sodium azide can provide an indication of its high toxicity.

Test	Species	Route	Value
LD50 (Sodium Azide)	Rat	Oral	27 mg/kg[8][9]
LD50 (Sodium Azide)	Rabbit	Dermal	20 mg/kg[9]
LC50 (Sodium Azide)	Rat	Inhalation	37 mg/m ³ [8]

Exposure Limits

To mitigate the risks associated with handling **barium azide**, several occupational exposure limits have been established for soluble barium compounds.

Organization	Limit	Value
OSHA	PEL (TWA)	0.5 mg/m ³ (as Ba)[10]
NIOSH	REL (TWA)	0.5 mg/m ³ (as Ba)[10]
ACGIH	TLV (TWA)	0.5 mg/m ³ (as Ba)[10]
NIOSH	IDLH	50 mg/m ³ (as Ba)[8]

Experimental Protocols

Synthesis of Barium Azide

A common method for the laboratory synthesis of **barium azide** involves the reaction of a soluble barium salt with sodium azide.[6]

Methodology:

- A solution of a soluble barium salt, such as barium bromide (BaBr_2), is prepared in deionized water.[6]
- A stoichiometric amount of sodium azide (NaN_3) is dissolved in a separate volume of deionized water.
- The sodium azide solution is slowly added to the barium salt solution with constant stirring.
- The reaction mixture is stirred for a specified period to ensure complete reaction.
- The resulting solution contains **barium azide** and a soluble sodium salt (e.g., NaBr).[6]
- The **barium azide** can be isolated by fractional crystallization, taking advantage of differences in solubility.
- The purified **barium azide** crystals should be stored wet with at least 50% water to prevent accidental detonation.[10]

Thermal Decomposition

The thermal decomposition of **barium azide** can be used to produce very pure nitrogen gas and either barium metal or barium nitride, depending on the reaction conditions.[\[10\]](#)

Methodology:

- A small, precisely weighed sample of crystalline **barium azide** is placed in a reaction vessel, often made of silica.[\[11\]](#)
- The reaction vessel is connected to a vacuum line and a system for measuring the pressure of the evolved nitrogen gas, such as a MacLeod gauge.[\[11\]](#)
- The sample is heated to a controlled temperature (e.g., 100-120 °C) using a furnace.[\[11\]](#)
- The pressure of the nitrogen gas produced is measured as a function of time to determine the decomposition kinetics.[\[11\]](#)
- The solid residue, either barium metal or barium nitride, can be collected and analyzed after the experiment.[\[10\]](#)

Shock Sensitivity Testing (BAM Fallhammer Method)

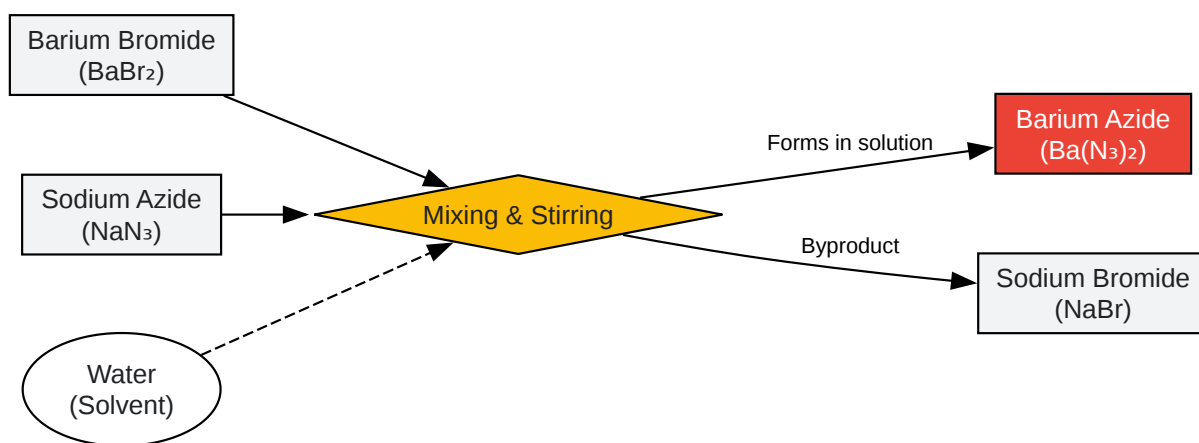
The shock sensitivity of explosives like **barium azide** is often determined using a standardized impact test, such as the BAM Fallhammer method.[\[12\]](#)[\[13\]](#)

Methodology:

- A small, precisely measured amount of the explosive substance (typically around 40 mm³) is placed in a standardized steel cup and plunger apparatus.[\[14\]](#)
- The apparatus is placed on the anvil of the BAM Fallhammer.[\[12\]](#)
- A standard weight (e.g., 1 kg, 5 kg, or 10 kg) is dropped from a specified height onto the plunger, subjecting the sample to a defined impact energy.[\[13\]](#)[\[14\]](#)
- The outcome of the impact is observed for any signs of reaction, such as a flame, smoke, or audible report.[\[14\]](#)

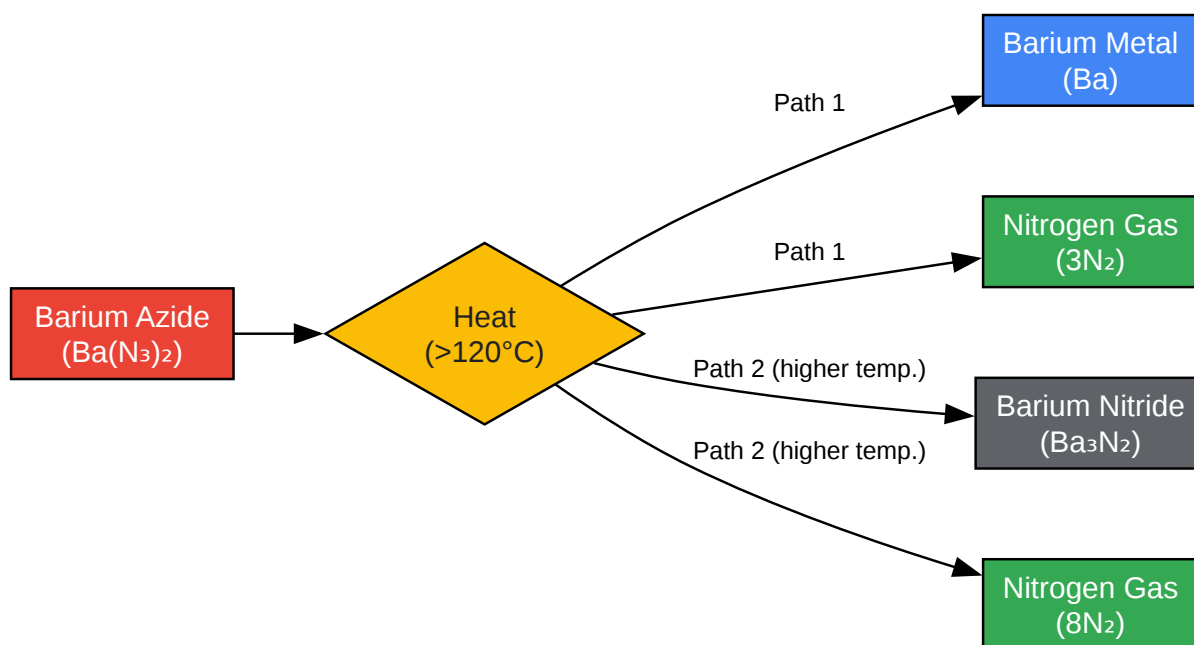
- The test is repeated multiple times at various drop heights to determine the height at which there is a 50% probability of initiation (H_{50}).^[5]
- This value is then used to classify the impact sensitivity of the material.^[5]

Visualizations



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Caption: Synthesis of **Barium Azide** from Barium Bromide and Sodium Azide.



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Caption: Thermal Decomposition Pathways of **Barium Azide**.

Safety Recommendations

- Handling: Always handle **barium azide** in a designated area, such as a fume hood with a blast shield. Use non-sparking tools and avoid friction, shock, and impact.[10] It should be kept wet to reduce sensitivity.[10]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a face shield, a lab coat, and chemical-resistant gloves.[10]
- Storage: Store **barium azide** in a cool, well-ventilated area, away from heat, ignition sources, and incompatible materials such as strong acids and metals.[10] It should be stored in a wet state.[10]
- Disposal: **Barium azide** is a hazardous waste and must be disposed of according to local, state, and federal regulations.[10] A common method for destroying azides is through reaction with an acidified nitrite solution.[10]

- Spills: In case of a spill, do not attempt to clean it up unless you are trained to do so.^[10] Evacuate the area and contact emergency personnel. If the material is dry, it should be wetted with water from a safe distance.^[10]

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